

Characterization of D-Glucosamine 2-Sulfate Sodium Salt: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *D-Glucosamine 2-sulfate sodium salt*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **D-Glucosamine 2-sulfate sodium salt**, a crucial compound in biomedical research, particularly in the context of osteoarthritis. This document outlines its physicochemical properties, detailed experimental protocols for its analysis, and its biological relevance, including its impact on key signaling pathways.

Physicochemical Properties

D-Glucosamine 2-sulfate sodium salt is a synthetic, high-purity carbohydrate.^[1] Its fundamental properties are summarized in the table below, providing a clear reference for researchers.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ NNaO ₈ S	[1][2][3]
Molecular Weight	281.22 g/mol	[1][2][3]
CAS Number	38899-05-7	[1][3]
Synonyms	2-Deoxy-2-sulfamino-D-glucopyranose, GlcN-2S	[1][2][3]
Purity	≥95%	[3]
Appearance	White to off-white powder	-
Storage	Store at < -15°C in a well-closed container	[1]

Experimental Protocols for Characterization

A thorough characterization of **D-Glucosamine 2-sulfate sodium salt** is essential for ensuring its quality and for understanding its biological activity. The following sections detail the methodologies for key analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for the quantification and purity assessment of glucosamine sulfate.

Method 1: Reversed-Phase HPLC with UV Detection

- Principle: This method separates glucosamine sulfate from impurities based on its polarity.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase or a suitable diluent (e.g., a mixture of water and acetonitrile) to a known concentration (e.g., 100 µg/mL).[4]
- Chromatographic Conditions:
 - Column: Phenomenex C18 (250 mm x 4.6 mm, 5 µm)[4]

- Mobile Phase: Acetonitrile and potassium dihydrogen orthophosphate buffer (e.g., 80:20 v/v), with the pH adjusted to 3.0.[4]
- Flow Rate: 1.0 mL/min[4]
- Detection: UV at 210 nm[4]
- Injection Volume: 20 µL[4]

Method 2: HPLC with Pre-column Derivatization

- Principle: Since glucosamine lacks a strong chromophore, derivatization with a UV-absorbing agent like 9-fluorenylmethoxycarbonyl succinimide (FMOC-Su) enhances detection sensitivity.[5]
- Sample Preparation:
 - Dissolve the sample in water.
 - Neutralize the salt with triethylamine (TEA).[5]
 - Add the FMOC-Su derivatizing agent and incubate at 50°C for 30 minutes.[5]
- Chromatographic Conditions:
 - Column: C18 column
 - Mobile Phase: A gradient of acetonitrile and water containing 0.05% trifluoroacetic acid (TFA).[6]
 - Detection: UV at 265 nm[6]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique for the identification and qualitative analysis of **D-Glucosamine 2-sulfate sodium salt**.

- Principle: This method identifies the functional groups present in the molecule based on their characteristic infrared absorption frequencies.

- **Sample Preparation:** The KBr pellet method is commonly used. A small amount of the sample is ground with potassium bromide (KBr) and pressed into a thin, transparent pellet.^[7]
- **Data Acquisition:** The spectrum is typically recorded in the mid-infrared region (4000-400 cm^{-1}).^[7]
- **Interpretation of Key Peaks:**
 - ~3300-3400 cm^{-1} : O-H and N-H stretching vibrations.^[8]
 - ~1615 cm^{-1} : NH_2 bending vibration.^[8]
 - ~1230 cm^{-1} : S=O stretching from the sulfate group.^[9]
 - ~1094 cm^{-1} : C-O stretching of the secondary alcohol.^[8]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and structure of the compound.

- **Principle:** The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).
- **Sample Preparation:** The sample is typically dissolved in a suitable solvent and introduced into the mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Technique:** Electrospray ionization (ESI) in positive mode is commonly used for glucosamine analysis.
- **Expected Ions:** The protonated molecule $[\text{M}+\text{H}]^+$ would be expected. For D-Glucosamine 2-sulfate (without the sodium), the expected monoisotopic mass is approximately 259.04 g/mol. The sodium salt will have a correspondingly higher mass.

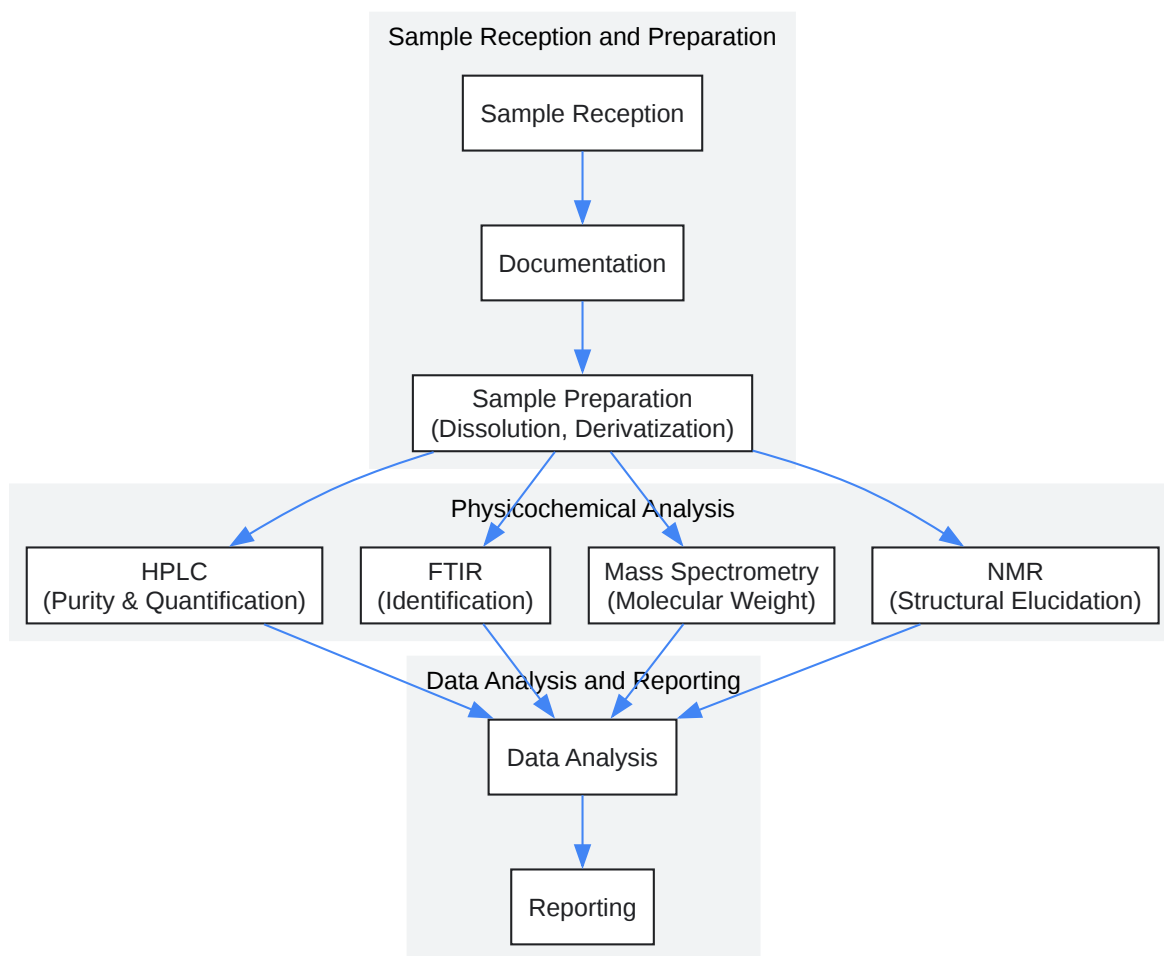
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **D-Glucosamine 2-sulfate sodium salt**.

- Principle: This technique exploits the magnetic properties of atomic nuclei to provide detailed information about the structure and chemical environment of atoms within a molecule.
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as deuterium oxide (D₂O).
- ¹H NMR: Provides information on the number, environment, and connectivity of hydrogen atoms. For glucosamine derivatives, the anomeric proton signals are typically found in the downfield region of the spectrum.
- ¹³C NMR: Provides information on the carbon skeleton of the molecule.
- Note: Specific chemical shift data for **D-Glucosamine 2-sulfate sodium salt** is not readily available in the searched literature. However, analysis would be based on comparison with spectra of similar glucosamine derivatives.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive characterization of a **D-Glucosamine 2-sulfate sodium salt** sample.



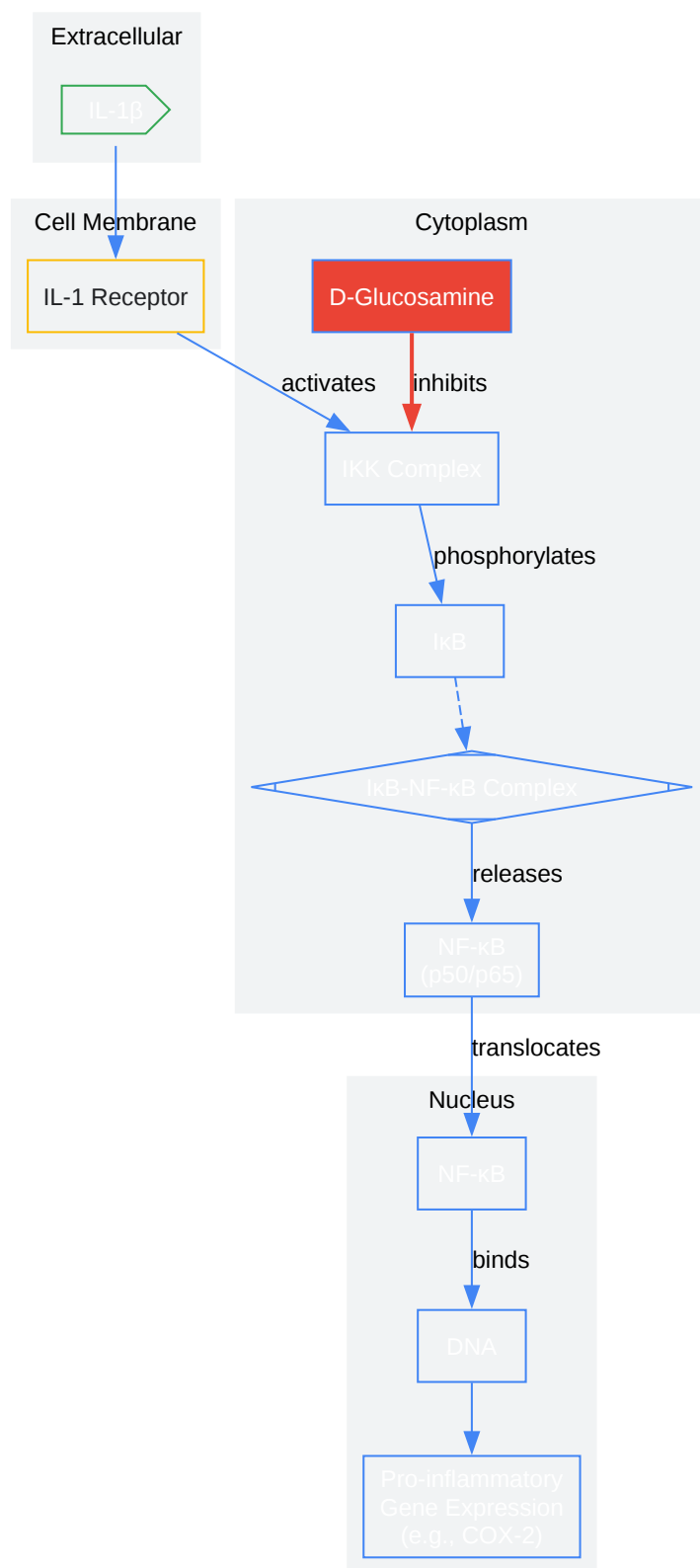
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Characterization Workflow

Biological Context: Inhibition of the NF- κ B Signaling Pathway

D-Glucosamine sulfate has been shown to exert anti-inflammatory effects, particularly in the context of osteoarthritis, by inhibiting the Nuclear Factor-kappa B (NF- κ B) signaling pathway. [13][14] This pathway is a key regulator of the expression of pro-inflammatory genes.[15][16]

The diagram below illustrates the canonical NF- κ B signaling pathway and the inhibitory action of glucosamine.



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NF-κB Pathway Inhibition

In this pathway, pro-inflammatory cytokines like Interleukin-1 beta (IL-1β) bind to their receptors, initiating a signaling cascade that activates the IκB kinase (IKK) complex. IKK then phosphorylates the inhibitory protein IκB, leading to its degradation and the release of NF-κB. The freed NF-κB translocates to the nucleus, where it binds to DNA and promotes the transcription of pro-inflammatory genes. D-Glucosamine has been shown to inhibit the activation of the IKK complex, thereby preventing the degradation of IκB and keeping NF-κB sequestered in the cytoplasm, which ultimately reduces the expression of inflammatory mediators.[13]

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